

The Toxicity of Barium Cadmium Laurate: An Indepth Technical Guide

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Compound of Interest		
Compound Name:	Lauric acid, barium cadmium salt	
Cat. No.:	B099828	Get Quote

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Executive Summary

Barium cadmium laurate, a salt of lauric acid containing both barium and cadmium, is a compound of significant toxicological concern. While specific toxicity data for the combined salt is scarce, a comprehensive assessment of its constituent metals, particularly cadmium, reveals a profile of severe systemic toxicity. The primary driver of the toxicity of barium cadmium laurate is the cadmium ion, a well-established human carcinogen and multi-organ toxicant. Barium, while also toxic, contributes a different spectrum of effects, primarily targeting the cardiovascular and nervous systems. This guide synthesizes the available toxicological data for soluble cadmium and barium compounds, presenting quantitative toxicity metrics, detailing experimental methodologies from key studies, and elucidating the molecular signaling pathways involved in their toxic mechanisms.

Chemical and Physical Properties



Property	Value	Reference
Chemical Name	Barium cadmium laurate	[1]
Synonyms	Lauric acid, barium cadmium salt; Dodecanoic acid, barium cadmium salt	[1][2]
CAS Number	15337-60-7	[1][2]
Molecular Formula	C12H24O2.xBa.xCd	[1][2]
Molecular Weight	450.06 g/mol (for the laurate component)	[2][3]

Toxicological Data

The toxicity of barium cadmium laurate is best understood by examining the toxicological profiles of its soluble metal components. The data presented below is derived from studies on soluble cadmium and barium salts, which are considered relevant surrogates due to the anticipated dissociation of barium cadmium laurate in biological systems.

Quantitative Toxicity Data for Cadmium Compounds



Parameter	Value	Species	Route	Compound	Source
LD50	107-327 mg/kg bw	Rat (Sprague Dawley)	Oral	Cadmium chloride	[4]
LD50	280 mg/kg bw	Rat	Oral	Cadmium sulfate	[4][5]
LC50	>4.5 mg/m³ (2-hour exposure)	Rat (Sprague Dawley)	Inhalation	Cadmium chloride	[4]
NOAEL (Reproductiv e)	4 mg/kg bw/day	Rat (Wistar)	Oral	Cadmium chloride	[4]
LOAEL (Reproductiv e)	40 mg/kg bw/day	Rat (Wistar)	Oral	Cadmium chloride	[4]
NOAEL (Inhalation, 13-week)	0.025 mg/m³	Rat	Inhalation	Cadmium oxide	[4]
LOAEL (Carcinogenic ity)	0.03 mg/m³	Rat (Wistar)	Inhalation	Cadmium chloride	[4]

Quantitative Toxicity Data for Barium Compounds



Parameter	Value	Species	Route	Compound	Source
LD50	408 mg/kg bw (male)	Rat	Oral	Barium chloride	[6]
LD50	419 mg/kg bw (female)	Rat	Oral	Barium chloride	[6]
LD50 (dermal)	>2,000 mg/kg bw	Rat	Dermal	Barium chloride	[6]
NOAEL (13- week)	2,000 ppm in drinking water (~110 mg Ba/kg bw/day for male rats)	Rat	Oral	Barium chloride dihydrate	[3][6]
NOAEL (2- year)	2,500 ppm in drinking water (60-75 mg Ba/kg bw/day)	Rat	Oral	Barium chloride dihydrate	[6]

Experimental Protocols

Detailed methodologies for key toxicological studies are summarized below. These summaries are based on available information from comprehensive toxicological reports. For complete details, the original study publications should be consulted.

Acute Oral Toxicity Study of Barium Chloride in Rats

• Guideline: Based on OECD Test Guideline 401.[7]

Test Substance: Barium chloride in deionized water.

Species: Rats.

Administration: Oral gavage.



- Dosage: A range of doses from 60 to 960 mg/kg body weight.
- Animals per Group: 10 animals per sex per dose group.
- Observations: Animals were observed for clinical signs of toxicity and mortality for at least 14 days post-administration.
 Body weight was recorded periodically.
- Endpoint: Determination of the median lethal dose (LD50).
- Necropsy: Gross necropsy was performed on all animals. Hemorrhagic areas in the stomach and inflammation of the intestines were noted at necropsy.[6]

Subchronic Drinking Water Study of Barium Chloride Dihydrate in Rats and Mice

- Guideline: Conducted in compliance with FDA Good Laboratory Practice Regulations.[8]
- Test Substance: Barium chloride dihydrate.
- Species: Fischer 344/N rats and B6C3F1 mice.
- Administration: In drinking water.
- Concentrations: 0, 125, 500, 1,000, 2,000, and 4,000 ppm for 13 weeks (92 days).[3][9]
- Observations: Daily observation for clinical signs of toxicity and mortality. Body weights and water consumption were measured weekly.
- Clinical Pathology: Hematology and serum chemistry parameters were evaluated at the end
 of the study.
- Endpoints: Mortality, body weight changes, water consumption, clinical pathology, and histopathology of major organs. Renal toxicity was a key finding in mice at the highest dose. [3][9]
- Reproductive Assessment: A mating trial was included to assess reproductive performance.
 [3]



Long-Term Inhalation Carcinogenicity Study of Cadmium Compounds in Rats

- Test Substances: Aerosols of cadmium chloride, cadmium sulfate, cadmium sulfide, and cadmium oxide.
- · Species: Wistar rats.
- Exposure: Continuous exposure (22 hours/day, 7 days/week) for up to 18 months, or discontinuous exposure (40 hours/week) for 6 months.[10][11]
- Concentrations: Ranged from approximately 10 to 90 μg Cd/m³.
- Animals per Group: 20-40 rats per group.[10][11]
- Post-Exposure Observation: Animals were observed until death or up to 31 months after the start of the study.
- Endpoints: Incidence of lung tumors, mortality, and histopathological changes in the respiratory tract.
- Additional Analyses: Flow cytometric analysis of lung cell DNA and bronchoalveolar lavage were performed as early indicators of carcinogenicity.[10]

Mechanisms of Toxicity and Signaling Pathways

The toxicity of barium cadmium laurate is a composite of the distinct mechanisms of its constituent metals.

Cadmium Toxicity Pathways

Cadmium is a multi-faceted toxicant that exerts its effects through several interconnected signaling pathways. A primary mechanism is the induction of oxidative stress. Cadmium indirectly generates reactive oxygen species (ROS), leading to lipid peroxidation, protein oxidation, and DNA damage. This oxidative stress activates several downstream signaling cascades.



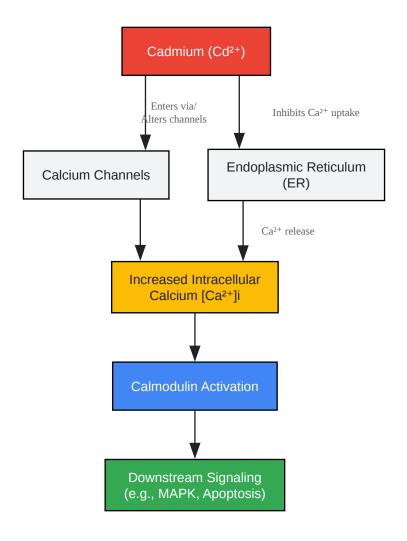
The Mitogen-Activated Protein Kinase (MAPK) pathways, including JNK, p38, and ERK, are key responders to cadmium-induced stress. Activation of these pathways can lead to inflammatory responses and apoptosis. Cadmium also interferes with calcium signaling, disrupting intracellular calcium homeostasis and activating calcium-dependent signaling pathways that can trigger cell death. Furthermore, cadmium can impact the p53 signaling pathway, a critical regulator of the cell cycle and apoptosis, contributing to its carcinogenic potential.



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Caption: Cadmium induces oxidative stress, leading to the activation of MAPK signaling pathways (JNK and p38), which in turn promote apoptosis and inflammation.





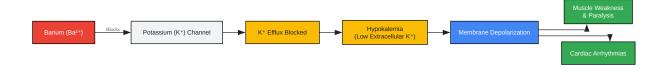
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Caption: Cadmium disrupts calcium homeostasis by increasing intracellular calcium levels, leading to the activation of calmodulin and downstream signaling pathways that can result in cell death.

Barium Toxicity Pathway

The primary mechanism of barium toxicity is its ability to act as a potent blocker of potassium channels. Barium ions enter and occlude the pore of potassium channels, particularly the inward-rectifier potassium channels, thereby inhibiting the flow of potassium ions out of the cell. This leads to a shift of potassium from the extracellular to the intracellular compartment, resulting in profound hypokalemia (low blood potassium). The resulting depolarization of the cell membrane affects excitable tissues, leading to cardiac arrhythmias, muscle weakness, and paralysis.





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Caption: Barium blocks potassium channels, leading to hypokalemia and membrane depolarization, which results in muscle weakness and cardiac arrhythmias.

Conclusion

The toxicological profile of barium cadmium laurate, inferred from the properties of its constituent metals, indicates a significant health hazard. The cadmium component is of primary concern, with established carcinogenicity and toxicity to the renal, skeletal, and respiratory systems, mediated through mechanisms such as oxidative stress and disruption of cellular signaling. The barium component contributes a distinct toxic profile, primarily targeting the cardiovascular and neuromuscular systems through the blockade of potassium channels. Given the lack of specific data on barium cadmium laurate, a precautionary approach is warranted, and exposure to this compound should be minimized. Further research is needed to understand the specific toxicokinetics and toxicodynamics of the combined salt.

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